

Application Notes and Protocols for CDK2-IN-29 in Apoptosis Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclin-dependent kinase 2 (CDK2) is a critical regulator of cell cycle progression, primarily at the G1/S transition.[1] Its dysregulation is a hallmark of many cancers, making it a compelling target for therapeutic intervention. **CDK2-IN-29**, also identified as Compound 13q, is a potent inhibitor of CDK2.[2] While its primary activity is against CDK2, it also shows inhibitory effects on CDK4.[2] The role of CDK2 in apoptosis is context-dependent; its inhibition can either trigger or prevent programmed cell death.[3][4] These application notes provide a comprehensive guide for designing and conducting experiments to investigate the apoptotic effects of **CDK2-IN-29**.

Quantitative Data Summary

While specific data on apoptosis induction by **CDK2-IN-29** is not extensively available in the public domain, the following table summarizes its known inhibitory concentrations and provides data for other relevant CDK2 inhibitors as a reference.

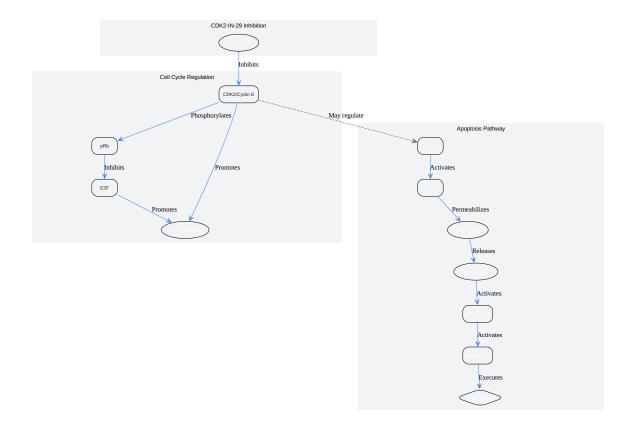


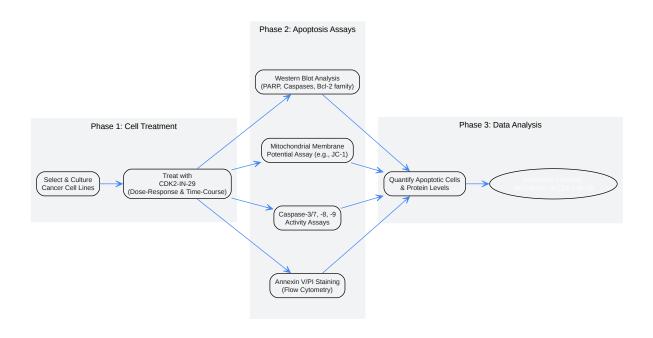
Compound	Target(s)	IC50 (nM)	Reported Effect on Apoptosis	Reference(s)
CDK2-IN-29 (Compound 13q)	CDK2, CDK4	96 (CDK2), 360 (CDK4)	Apoptotic effects not yet fully characterized.	[2]
Roscovitine (Seliciclib)	CDK1, CDK2, CDK7, CDK9	CDK2: ~100	Can induce apoptosis in various cancer cell lines.	[3]
NU6140	CDK2	-	Promotes p53/p21 signaling- dependent cell cycle arrest without causing apoptosis in some cell types.	[4]
AZD5438	Broad range CDK inhibitor	-	Induces apoptosis in proliferating intestinal epithelial cells.	[4]
CVT-313	CDK2	-	Induces apoptosis in human diffuse large B-cell lymphoma cells.	[5]

Signaling Pathways and Experimental Workflow

To visualize the potential mechanism of action and the experimental plan, the following diagrams are provided.









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